

In-Depth Technical Guide: 2-Hydroxy(2-¹³C)butanedioic Acid

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Compound of Interest

Compound Name: 2-Hydroxy(2-¹³C)butanedioic acid

Cat. No.: B7791249

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For Researchers, Scientists, and Drug Development Professionals

Core Principles and Introduction

2-Hydroxybutanedioic acid, commonly known as malic acid, is a dicarboxylic acid that is integral to the citric acid cycle (Krebs cycle) in all aerobic organisms. The isotopically labeled variant, 2-Hydroxy(2-¹³C)butanedioic acid, incorporates the stable, heavy isotope of carbon, ¹³C, at the second carbon position. This substitution provides a powerful analytical tool for tracing metabolic pathways, quantifying metabolic flux, and understanding the biochemical fate of drug candidates.[1]

The ¹³C label allows researchers to distinguish this molecule from its naturally occurring counterpart using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[2] This guide will explore the fundamental physicochemical properties, with a specific focus on the molecular weight, and detail the practical applications and analytical methodologies for this critical research compound.

Physicochemical Properties and Molecular Weight

The chemical formula for 2-hydroxybutanedioic acid is C₄H₆O₅. [3][4][5][6] The molecular weight is determined by the sum of the atomic weights of its constituent atoms. For the isotopically labeled compound, the mass of one carbon atom is that of the ¹³C isotope.

Molecular Weight Calculation

- Unlabeled 2-Hydroxybutanedioic Acid (Malic Acid):
 - The molecular weight is approximately 134.09 g/mol .[5][6][7] This is calculated using the standard atomic weights of carbon, hydrogen, and oxygen.[3][4][8]
- 2-Hydroxy(2-¹³C)butanedioic Acid:
 - The molecular weight is approximately 135.08 g/mol .[9][10] This is calculated by substituting the atomic mass of one ¹²C atom with that of a ¹³C atom (13.00335 amu).[2][11][12] This mass difference is the basis for its utility in isotopic tracer studies.

Quantitative Data Summary

Property	2-Hydroxybutanedioic Acid	2-Hydroxy(2- ¹³ C)butanedioic Acid
Chemical Formula	C ₄ H ₆ O ₅	C ₄ H ₆ O ₅ (with one ¹³ C)
Molar Mass	~134.09 g/mol [5][6][7]	~135.08 g/mol [9][10]
Appearance	White crystalline powder or granules[4]	White crystalline powder
Solubility	Soluble in water[13]	Soluble in water

Experimental Protocol: Mass Spectrometric Analysis

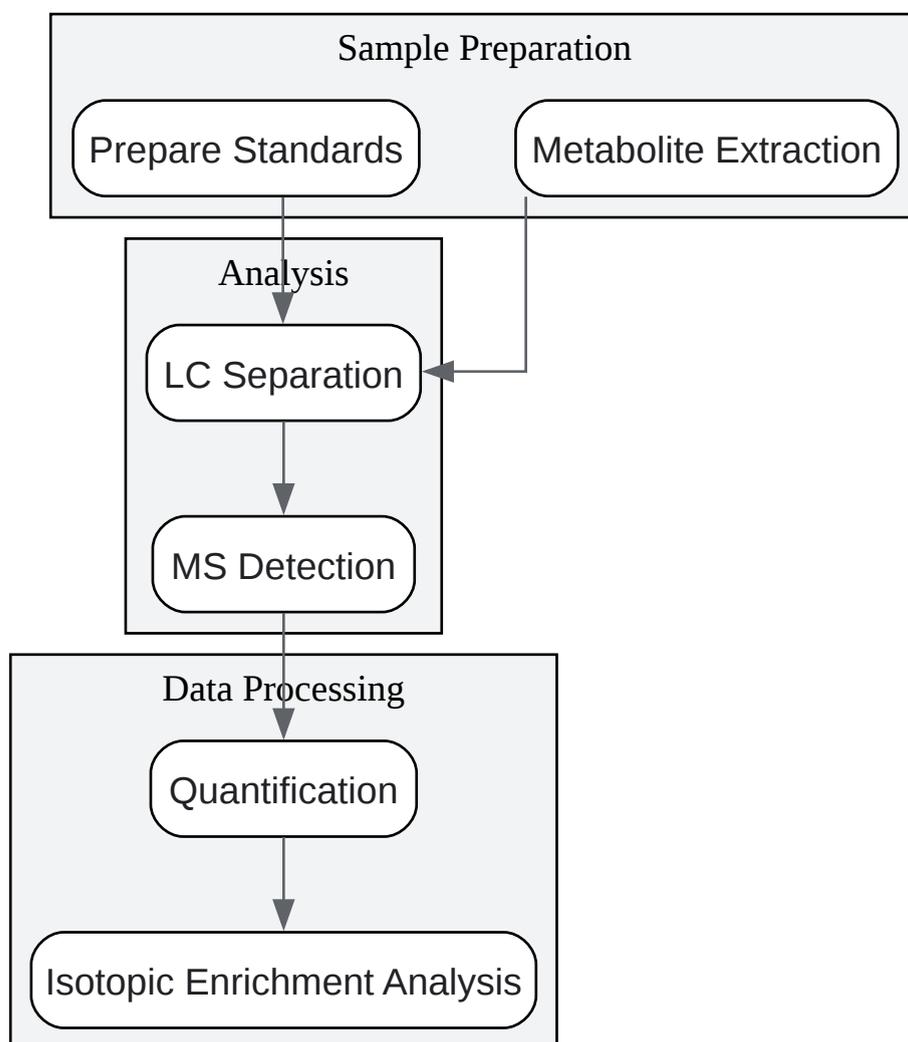
The following protocol outlines a generalized workflow for the analysis of 2-Hydroxy(2-¹³C)butanedioic acid in a biological matrix using Liquid Chromatography-Mass Spectrometry (LC-MS).

Objective: To confirm the presence and determine the isotopic enrichment of ¹³C-labeled malic acid in a biological sample.

Methodology:

- Standard and Sample Preparation:
 - Prepare calibration standards with known concentrations of both labeled and unlabeled malic acid.
 - For biological samples (e.g., cell extracts, biofluids), perform a protein precipitation and metabolite extraction, typically using a cold organic solvent like methanol.
 - Dry the extracts and reconstitute in a solvent compatible with the LC mobile phase.
- LC-MS Analysis:
 - Employ a suitable liquid chromatography method to separate malic acid from other metabolites in the sample.
 - The mass spectrometer is used to detect and quantify the labeled and unlabeled forms of malic acid based on their different mass-to-charge ratios.
- Data Analysis:
 - Integrate the chromatographic peak areas for both the ^{12}C - and ^{13}C -malic acid.
 - Use the calibration standards to quantify the amounts of each isotopologue in the samples.
 - Calculate the isotopic enrichment to determine the extent of incorporation of the labeled malic acid into the metabolic pool.

Experimental Workflow Diagram



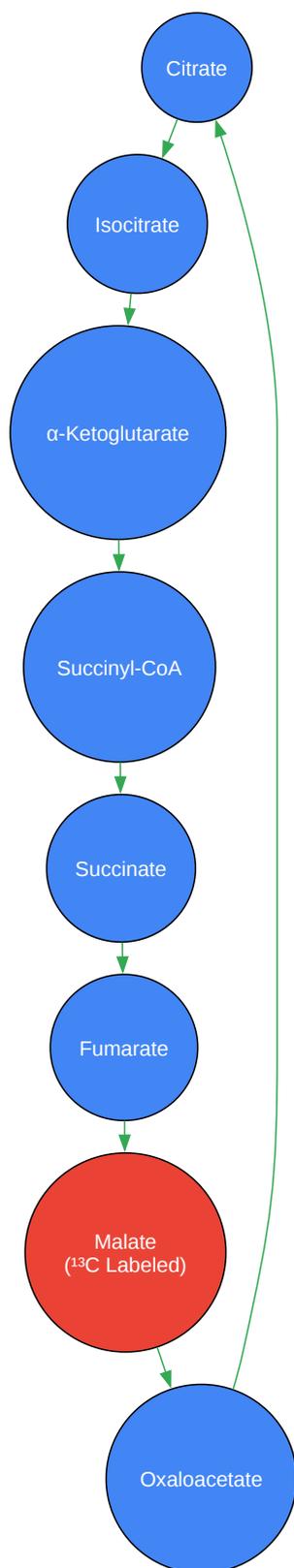
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Caption: A generalized workflow for the LC-MS analysis of isotopically labeled malic acid.

Application in Metabolic Pathway Analysis

2-Hydroxy(2-¹³C)butanedioic acid is a powerful tool for studying the citric acid cycle and related metabolic pathways. By introducing the labeled compound, researchers can trace the path of the ¹³C atom as it is metabolized, providing insights into the activity and regulation of these pathways under various conditions.

Citric Acid Cycle Diagram



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